

# A Technical Guide to the Crystal Structure of Sodium Bismuthate (NaBiO<sub>3</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium bismuthate

Cat. No.: B044082

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the crystal structure of **sodium bismuthate** (NaBiO<sub>3</sub>), a potent oxidizing agent with applications in analytical chemistry, organic synthesis, and materials science.[1] The information presented herein is intended for a technical audience and details the compound's structural characteristics, the experimental methods for its synthesis and characterization, and its relevant chemical properties.

## Crystal Structure and Crystallographic Data

**Sodium bismuthate** (NaBiO<sub>3</sub>) adopts an ilmenite-type structure, which is related to the corundum (Al<sub>2</sub>O<sub>3</sub>) structure.[2] This structure consists of a layered arrangement of close-packed oxygen atoms, with sodium (Na<sup>+</sup>) and bismuth(V) (Bi<sup>5+</sup>) cations occupying the octahedral sites in alternating layers.[2] The compound crystallizes in the trigonal crystal system with the space group R-3.[3]

The coordination environment consists of octahedral BiO<sub>6</sub> and distorted NaO<sub>6</sub> units.[3] In the BiO<sub>6</sub> octahedra, the bismuth atom is bonded to six equivalent oxygen atoms.[3] The sodium cation is also bonded to six oxygen atoms, forming distorted pentagonal pyramids.[3] These polyhedra share corners, edges, and faces, creating a stable three-dimensional framework.[3] The average Bi-O bond distance is approximately 2.116 Å.[2]

Table 1: Crystallographic Data for **Sodium Bismuthate** (NaBiO<sub>3</sub>)

Parameter	Value	Reference
Crystal System	Trigonal	[3]
Space Group	R-3 (No. 148)	[3]
Lattice Parameters (Hexagonal setting)	$a = 5.51 \text{ \AA}$ , $c = 14.86 \text{ \AA}$	[3] (Calculated)
	$\alpha = \beta = 90^\circ$ , $\gamma = 120^\circ$	[3]
Formula Units (Z)	6	

| Density (calculated) |  $6.50 \text{ g/cm}^3$  |[2] |

Table 2: Selected Interatomic Distances

Bond	Bond Length (Å)	Coordination	Reference
Bi - O	2.11 (shorter)	6 (Octahedral)	[3]
	2.16 (longer)		[3]
Na - O	2.34 (shorter)	6 (Distorted Pentagonal Pyramid)	[3]

| | 2.53 (longer) | |[3] |

## Experimental Protocols

The determination of  $\text{NaBiO}_3$ 's crystal structure relies on precise synthesis methods and advanced characterization techniques.

Several methods have been developed for the synthesis of **sodium bismuthate**. The choice of method can influence the purity and particle size of the final product.[4][5]

- Wet Chemical Oxidation (Aqueous Route): This is a common laboratory-scale synthesis.
  - Preparation: A suspension of bismuth(III) oxide ( $\text{Bi}_2\text{O}_3$ ) is prepared in a boiling solution of sodium hydroxide ( $\text{NaOH}$ ).[2][6]

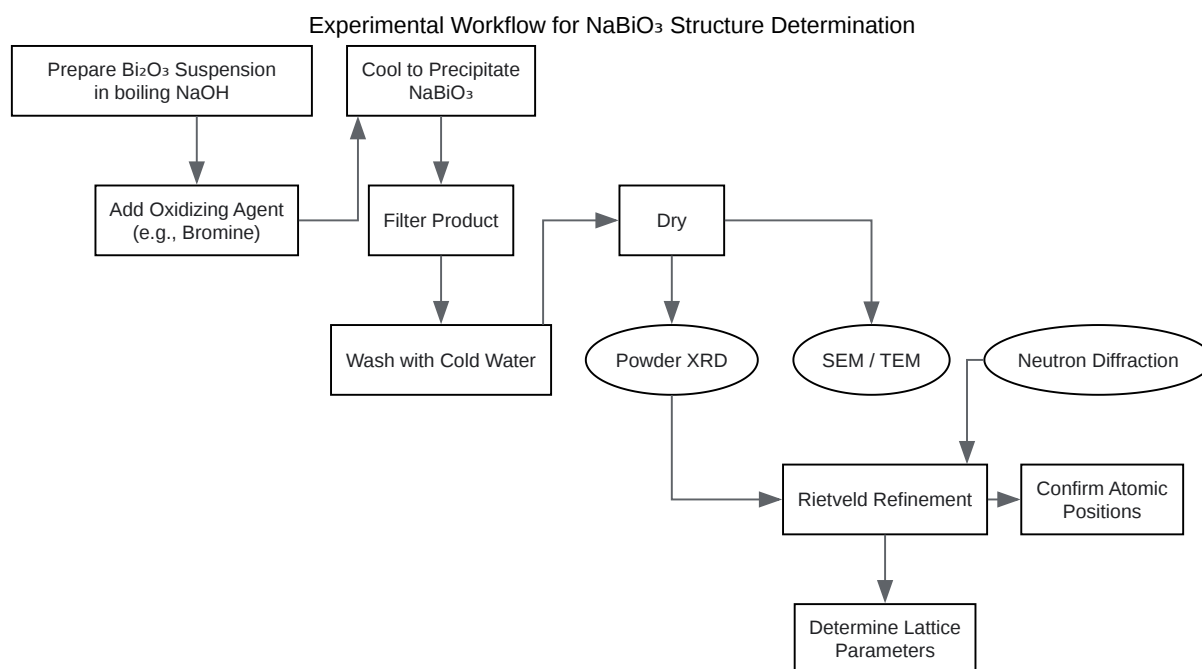
- Oxidation: A strong oxidizing agent, such as bromine (Br<sub>2</sub>) or sodium persulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>8</sub>), is added to the hot suspension.[2][6][7] This oxidizes the Bi(III) to Bi(V).
- Precipitation and Isolation: Upon cooling, the sparingly soluble NaBiO<sub>3</sub> precipitates out of the solution.[6] The product is then isolated by filtration, washed to remove impurities, and dried.[6]
- Solid-State Synthesis (Anhydrous Route): This method is suitable for producing the compound without the involvement of water.
  - Mixing: A mixture of sodium oxide (Na<sub>2</sub>O) and bismuth(III) oxide (Bi<sub>2</sub>O<sub>3</sub>) is prepared.[2][6]
  - Oxidation: The mixture is heated in the presence of air or oxygen, which acts as the oxidizing agent.[2][6]
  - Reaction: The components react at high temperatures to form **sodium bismuthate** according to the reaction:  $\text{Na}_2\text{O} + \text{Bi}_2\text{O}_3 + \text{O}_2 \rightarrow 2 \text{NaBiO}_3$ . [2][6]

The synthesized material is characterized using various analytical techniques to confirm its structure and purity.

- X-ray Diffraction (XRD): Powder XRD is the primary technique used to identify the crystalline phases and determine the lattice parameters. The diffraction pattern of the synthesized sample is compared with standard patterns from crystallographic databases.[4][8] For more detailed structural refinement, including atomic positions, synchrotron powder X-ray diffraction and neutron powder diffraction are employed.[9][10]
- Electron Microscopy: Techniques such as Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are used to analyze the morphology, particle size, and microstructure of the NaBiO<sub>3</sub> crystals.[4][7]
- Spectroscopy: Infrared (IR) spectroscopy can be used to identify the characteristic vibrational modes of the Bi-O bonds within the crystal lattice, providing further confirmation of the structure.[4]

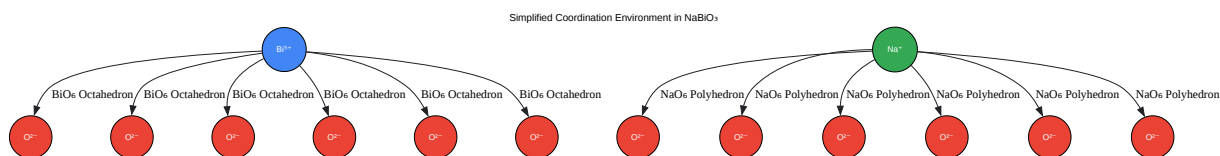
## Visualizations: Workflows and Chemical Logic

The following diagrams illustrate the experimental workflow for structural determination and a key chemical reaction involving  $\text{NaBiO}_3$ .

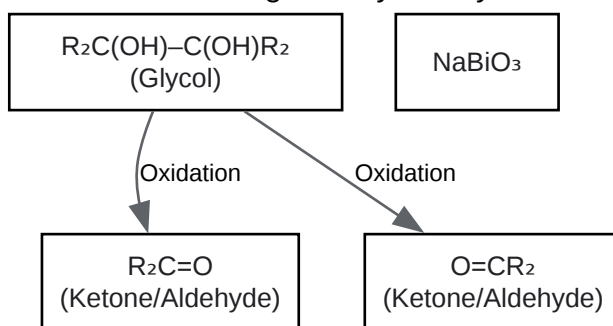


[Click to download full resolution via product page](#)

Caption: A flowchart of the synthesis and structural characterization process for  $\text{NaBiO}_3$ .



### Oxidative Cleavage of Glycols by $\text{NaBiO}_3$



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Sodium bismuthate - Wikipedia [en.wikipedia.org]
- 3. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 4. cjcj.jlu.edu.cn [cjcj.jlu.edu.cn]
- 5. CN1778686A - A kind of method that chemical oxidation method prepares nanometer sodium bismuthate - Google Patents [patents.google.com]

- 6. Sodium bismuthate - Sciencemadness Wiki [sciencemadness.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. File:NaBiO3 crystal structure.png - Wikimedia Commons [commons.wikimedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Crystal Structure of Sodium Bismuthate (NaBiO<sub>3</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044082#crystal-structure-of-sodium-bismuthate-nabio3]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)